

physical and chemical properties of Tris(hydroxymethyl)phosphine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tris(hydroxymethyl)phosphine*

Cat. No.: *B1196123*

[Get Quote](#)

Tris(hydroxymethyl)phosphine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tris(hydroxymethyl)phosphine (THP) is a water-soluble, multifunctional organophosphorus compound with the chemical formula $P(CH_2OH)_3$. Its unique structure, featuring a tertiary phosphine core and three primary alcohol functionalities, imparts a versatile range of chemical properties, making it a valuable reagent and ligand in various scientific and industrial applications. This technical guide provides an in-depth overview of the core physical and chemical properties of THP, detailed experimental protocols for its synthesis and key reactions, and insights into its applications, particularly in the realm of drug development.

Physical and Chemical Properties

Tris(hydroxymethyl)phosphine is a white, crystalline solid at room temperature. It is highly soluble in water and alcohols but has limited solubility in nonpolar organic solvents. The presence of the phosphine group makes it susceptible to oxidation, particularly in the presence of air, leading to the formation of **tris(hydroxymethyl)phosphine oxide** (THPO).

Quantitative Data Summary

Property	Value	Citations
Molecular Formula	C ₃ H ₉ O ₃ P	[1]
Molecular Weight	124.08 g/mol	[1]
Appearance	White solid	[1]
Melting Point	51-53 °C	[1]
Boiling Point	Decomposes upon attempted distillation	[1]
Density	1.16 g/cm ³	[1]
Solubility	Soluble in water, alcohols, and dimethylformamide (DMF)	[1]
CAS Number	2767-80-8	[1]

Experimental Protocols

Synthesis of Tris(hydroxymethyl)phosphine from Tetrakis(hydroxymethyl)phosphonium Chloride (THPC)

This protocol describes the synthesis of THP by the controlled neutralization of THPC with a strong base. The reaction proceeds via the removal of one hydroxymethyl group as formaldehyde.

Materials:

- Tetrakis(hydroxymethyl)phosphonium chloride (THPC)
- Sodium hydroxide (NaOH) or Triethylamine (NEt₃)
- Anhydrous ethanol or Methanol
- Inert atmosphere (Nitrogen or Argon)
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)

- Magnetic stirrer and heating mantle

Procedure:

- A solution of tetrakis(hydroxymethyl)phosphonium chloride in a suitable solvent (e.g., water or methanol) is prepared in a round-bottom flask under an inert atmosphere.[2]
- The solution is cooled in an ice bath.
- A stoichiometric amount of a strong base, such as sodium hydroxide or triethylamine, is added dropwise to the cooled solution with vigorous stirring.[1] The reaction is exothermic and the temperature should be maintained below 20 °C.
- The reaction mixture is stirred for an additional 1-2 hours at room temperature after the addition of the base is complete.
- The resulting mixture contains **tris(hydroxymethyl)phosphine**, formaldehyde, water, and the salt of the base used (e.g., NaCl).[1]
- To isolate the THP, the solvent is removed under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent such as methanol or ethanol under an inert atmosphere. Chilling the methanolic solution can facilitate crystallization.[3]

Reaction Scheme:



Synthesis of 1,3,5-Triaza-7-phosphaadamantane (PTA) from Tris(hydroxymethyl)phosphine

This protocol outlines the synthesis of the cage-like, water-soluble phosphine ligand, 1,3,5-triaza-7-phosphaadamantane (PTA), from THP.

Materials:

- **Tris(hydroxymethyl)phosphine (THP)**

- Hexamethylenetetramine
- Formaldehyde (aqueous solution, e.g., 37%)
- Hydrochloric acid (HCl)
- Ethanol
- Standard reflux apparatus

Procedure:

- **Tris(hydroxymethyl)phosphine** is dissolved in ethanol in a round-bottom flask.
- Hexamethylenetetramine and an aqueous solution of formaldehyde are added to the flask.
- The mixture is acidified with hydrochloric acid and then refluxed for several hours.
- Upon cooling, the product, 1,3,5-triaza-7-phosphaadamantane, precipitates from the solution.
- The solid product is collected by filtration, washed with cold ethanol, and dried under vacuum.

Reaction Principle:

Upon heating with hexamethylenetetramine, **tris(hydroxymethyl)phosphine** is converted to the water-soluble ligand 1,3,5-triaza-7-phosphaadamantane (PTA).^[1]

Chemical Reactivity and Applications

Oxidation

In the presence of air or other oxidizing agents, **Tris(hydroxymethyl)phosphine** is readily oxidized to **Tris(hydroxymethyl)phosphine** oxide (THPO).^[1] This reaction is a key consideration for the handling and storage of THP, which should be kept under an inert atmosphere. THPO itself is a stable compound with applications as a flame retardant and a chemical intermediate.^{[4][5]}

Coordination Chemistry and Catalysis

As a phosphine ligand, THP can coordinate to a variety of transition metals, forming water-soluble metal complexes.^[1] These complexes have potential applications in catalysis, particularly in aqueous-phase reactions where catalyst recovery and product separation are simplified. For instance, THP has been employed as a ligand in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling, which is a powerful tool for the formation of carbon-carbon bonds in organic synthesis.

Use as a Reducing Agent

The phosphine group in THP can act as a reducing agent. For example, it can be used for the reduction of disulfide bonds in proteins and peptides, a crucial step in many proteomics workflows. Its water solubility makes it a suitable alternative to other reducing agents like dithiothreitol (DTT).

Role in Flame Retardants

Tris(hydroxymethyl)phosphine and its derivatives, particularly THPO, are utilized as flame retardants.^[4] Their efficacy stems from their high phosphorus content. During combustion, they can promote the formation of a char layer on the surface of the material, which acts as a barrier to heat and flammable gases, thus inhibiting the spread of fire.

Application in Drug Development

The unique properties of **Tris(hydroxymethyl)phosphine** and its derivatives have garnered interest in the field of drug development. Its water solubility and ability to coordinate with metal ions make it an attractive scaffold for the design of novel therapeutic agents.

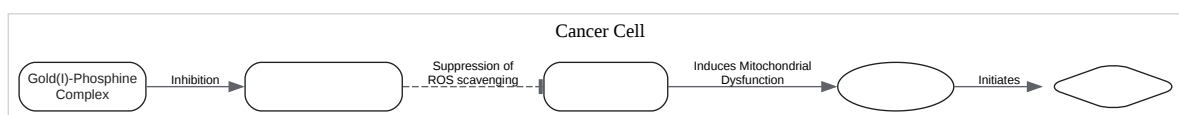
Anticancer Gold(I) Phosphine Complexes

A significant area of research involves the use of phosphine ligands in gold(I) complexes as potential anticancer drugs. These complexes have been shown to exhibit cytotoxicity against various cancer cell lines.^{[6][7][8]}

Mechanism of Action:

The primary mechanism of action for many anticancer gold(I) phosphine complexes involves the inhibition of the enzyme thioredoxin reductase (TrxR).[6][7][9] TrxR is a key enzyme in the cellular antioxidant defense system and is often overexpressed in cancer cells. Inhibition of TrxR leads to an increase in intracellular reactive oxygen species (ROS), which induces oxidative stress and triggers apoptosis (programmed cell death) in cancer cells.[6][8][9]

Signaling Pathway Diagram:



[Click to download full resolution via product page](#)

Caption: Anticancer mechanism of Gold(I)-Phosphine complexes.

This diagram illustrates the proposed mechanism where a gold(I)-phosphine complex inhibits thioredoxin reductase, leading to an accumulation of reactive oxygen species, mitochondrial dysfunction, and ultimately, apoptosis in cancer cells.[6][7][8][9]

Conclusion

Tris(hydroxymethyl)phosphine is a versatile and reactive molecule with a growing number of applications in both industrial and academic research. Its unique combination of a nucleophilic phosphine center and hydrophilic hydroxymethyl groups provides a platform for the development of novel catalysts, ligands, and therapeutic agents. For researchers and professionals in drug development, the potential of THP and its derivatives as components of targeted anticancer therapies, particularly through the inhibition of key cellular enzymes like thioredoxin reductase, represents a promising avenue for future investigation. As our understanding of the intricate chemistry of this compound deepens, so too will the scope of its innovative applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tris(hydroxymethyl)phosphine - Wikipedia [en.wikipedia.org]
- 2. US3833661A - Novel process for the preparation of tris(hydroxymethyl)phosphine and tris(hydroxymethyl)phosphine oxide - Google Patents [patents.google.com]
- 3. US3729516A - Process for tris (hydroxymethyl) phosphine - Google Patents [patents.google.com]
- 4. tandfonline.com [tandfonline.com]
- 5. researchgate.net [researchgate.net]
- 6. Gold(i) and gold(iii) phosphine complexes: synthesis, anticancer activities towards 2D and 3D cancer models, and apoptosis inducing properties - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 7. Cancer cell death induced by phosphine gold(I) compounds targeting thioredoxin reductase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. A new gold(I) phosphine complex induces apoptosis in prostate cancer cells by increasing reactive oxygen species - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [physical and chemical properties of Tris(hydroxymethyl)phosphine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196123#physical-and-chemical-properties-of-tris-hydroxymethyl-phosphine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com